

Application Notes and Protocols for In Vivo Studies of TYK2

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Compound of Interest

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These application notes provide a comprehensive overview of the available animal models for studying the in vivo function of Tyrosine Kinase 2 (TYK2). Detailed protocols for key experimental models are included to facilitate the investigation of TYK2 in various pathological contexts, particularly in autoimmune and inflammatory diseases.

Application Notes

TYK2, a member of the Janus kinase (JAK) family, plays a pivotal role in the signaling pathways of crucial cytokines, including type I interferons (IFNs), interleukin-12 (IL-12), and IL-23.^{[1][2][3][4][5]} Its involvement in both innate and adaptive immunity has made it a significant target for therapeutic intervention in a range of autoimmune and inflammatory disorders.^{[1][2]} In vivo studies using animal models are indispensable for elucidating the precise functions of TYK2 and for the preclinical evaluation of novel TYK2 inhibitors.

Genetic Mouse Models for TYK2 Research

Several genetically engineered mouse models have been instrumental in dissecting the in vivo roles of TYK2.

- **TYK2 Knockout (Tyk2^{-/-}) Mice:** These mice lack a functional Tyk2 gene and have been fundamental in demonstrating the non-redundant roles of TYK2 in cytokine signaling. Tyk2^{-/-}

mice are viable and fertile but exhibit increased susceptibility to certain infections while being protected from several autoimmune disease models.[1][3][6]

- **Kinase-Inactive TYK2 (Tyk2K923E) Mice:** This model expresses a catalytically inactive form of TYK2, allowing researchers to distinguish between the kinase-dependent and scaffolding functions of the protein.[7][8] Studies with these mice have shown that the kinase activity of TYK2 is essential for robust type I IFN responses and antiviral defense.[7]
- **Hypomorphic TYK2 (Tyk2P1124A) Mice:** These mice carry a point mutation that corresponds to a protective human genetic variant (P1104A), resulting in reduced TYK2 activity.[6] This model is particularly valuable for studying the therapeutic potential of partial TYK2 inhibition and has demonstrated protection in models of multiple sclerosis.[6]
- **Humanized Mouse Models:** For preclinical assessment of TYK2 inhibitors targeting the human protein, humanized mouse models are employed. These immunodeficient mice are engrafted with human hematopoietic stem cells or peripheral blood mononuclear cells, leading to the development of a human immune system.[9][10][11] These models are critical for evaluating the efficacy and safety of drug candidates in a more translationally relevant setting.[9][10]

Disease Models for In Vivo TYK2 Studies

The protective effect of TYK2 deficiency or inhibition has been demonstrated in various preclinical models of autoimmune diseases.

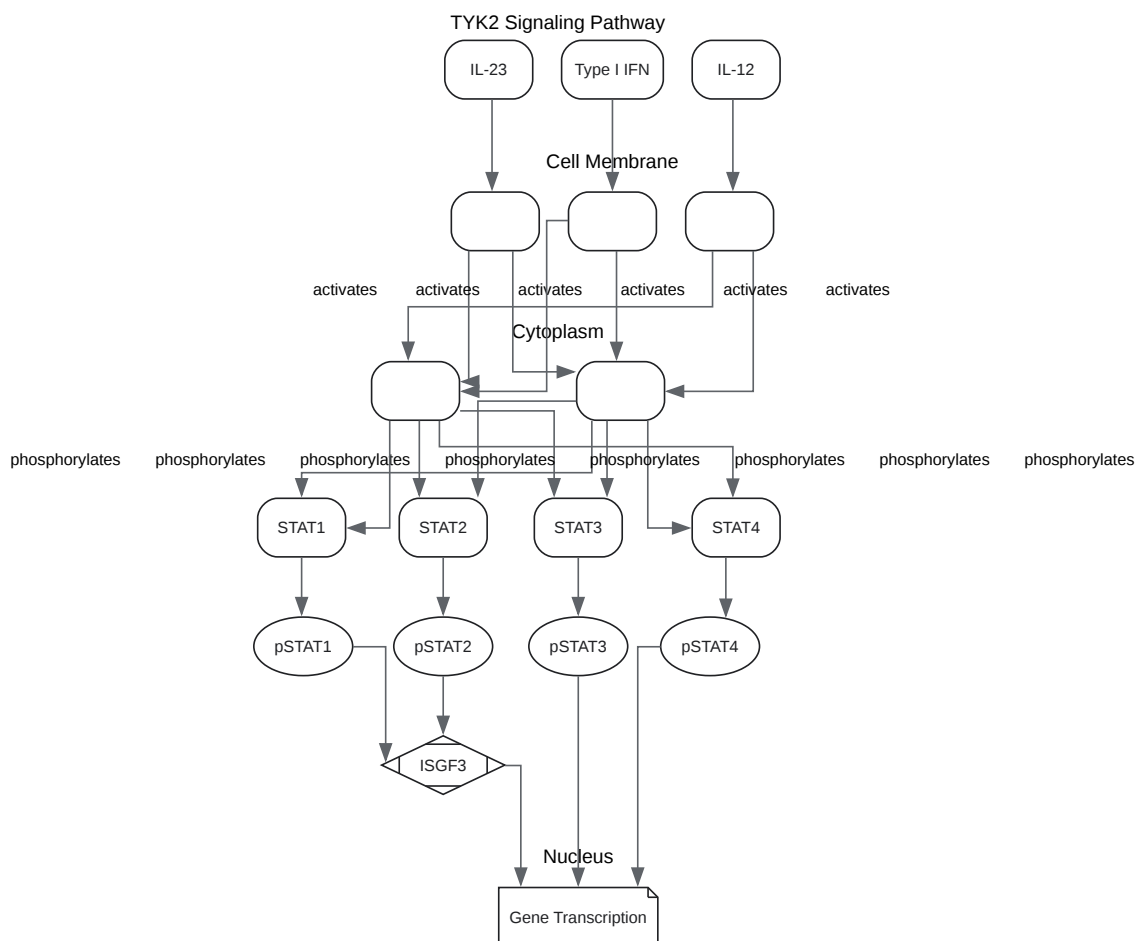
- **Experimental Autoimmune Encephalomyelitis (EAE):** EAE is the most commonly used animal model for multiple sclerosis.[6][12] Both Tyk2 knockout and hypomorphic mice are protected from EAE, exhibiting reduced central nervous system (CNS) inflammation and demyelination.[6] This protection is associated with impaired Th1 and Th17 cell responses.[6]
- **Collagen-Induced Arthritis (CIA):** CIA is a widely used mouse model for rheumatoid arthritis, sharing many immunological and pathological features with the human disease.[13][14][15] TYK2-deficient mice show a significant reduction in the incidence and severity of arthritis in this model.[3]

- Psoriasis Models: Imiquimod (IMQ)-induced and IL-23-induced skin inflammation are common models to study psoriasis.[17][18][19][20] TYK2-deficient mice display reduced ear swelling, epidermal thickening, and inflammatory cell infiltration in the IL-23-induced psoriasis model, highlighting the critical role of the IL-23/TYK2 axis in this disease.[3]

Signaling Pathways and Experimental Workflows

TYK2 Signaling Pathway

The following diagram illustrates the central role of TYK2 in mediating signals from key cytokine receptors.

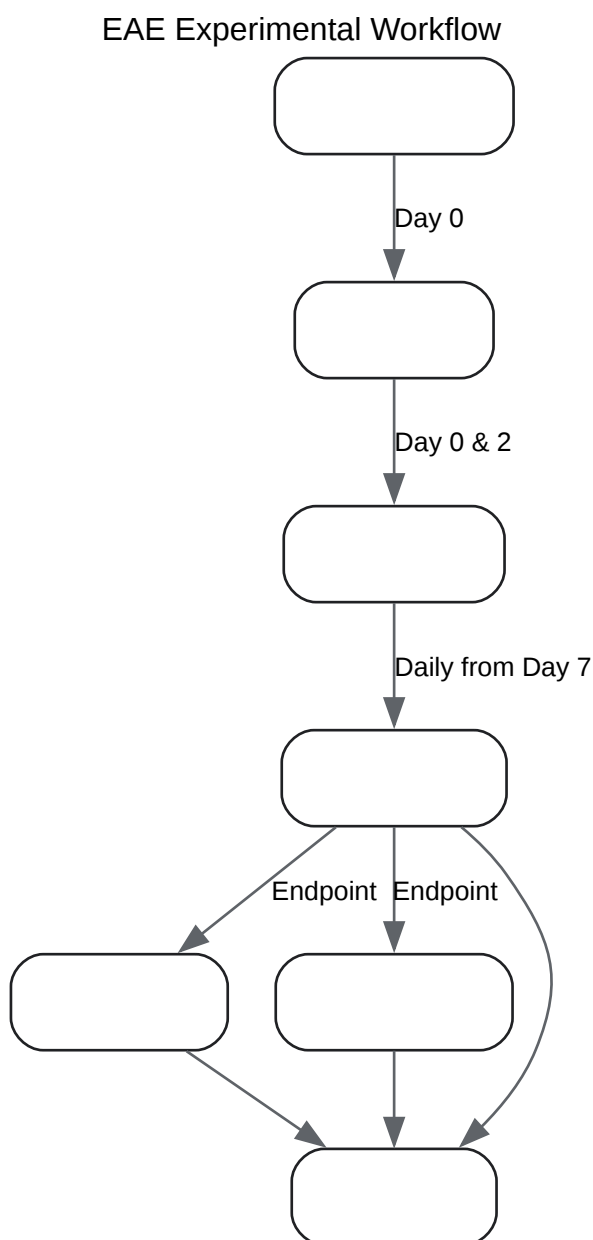


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Caption: TYK2 mediates cytokine signaling.

Experimental Workflow for EAE Induction and Assessment

This workflow outlines the key steps in a typical EAE study.



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Caption: Workflow for EAE studies.

Experimental Protocols

Protocol 1: Induction of Experimental Autoimmune Encephalomyelitis (EAE)

This protocol is adapted for C57BL/6 mice using MOG35-55 peptide.

Materials:

- Myelin Oligodendrocyte Glycoprotein (MOG)35-55 peptide
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis H37Ra
- Pertussis toxin (PTX)
- Sterile Phosphate-Buffered Saline (PBS)
- Female C57BL/6 mice, 8-12 weeks old
- Isoflurane anesthesia

Procedure:

- Preparation of MOG/CFA Emulsion:
 - Dissolve MOG35-55 peptide in sterile PBS to a final concentration of 2 mg/mL.
 - Prepare a 1:1 emulsion of the MOG peptide solution with CFA (containing 4 mg/mL of M. tuberculosis).
 - Emulsify by drawing the mixture into and out of a glass syringe until a thick, stable emulsion is formed. A drop of the emulsion should not disperse when placed in water.
- Immunization (Day 0):
 - Anesthetize mice using isoflurane.[\[12\]](#)
 - Inject a total of 100 μ L of the MOG/CFA emulsion subcutaneously, distributed over two sites on the flanks.[\[12\]](#)

- Pertussis Toxin Administration:
 - On Day 0 and Day 2 post-immunization, administer 200 ng of PTX in 100 μ L of PBS via intraperitoneal (i.p.) injection.[\[12\]](#)
- Clinical Assessment:
 - Monitor the mice daily for clinical signs of EAE starting from day 7 post-immunization.
 - Score the disease severity using a standardized scale (see Table 1).
- Endpoint Analysis:
 - At the experimental endpoint, mice can be euthanized for tissue collection.
 - The brain and spinal cord can be harvested for histopathological analysis (e.g., H&E and Luxol Fast Blue staining) to assess inflammation and demyelination.
 - Splenocytes and lymph node cells can be isolated for ex vivo analysis of T cell responses (e.g., proliferation assays, cytokine profiling).

Table 1: EAE Clinical Scoring Scale

Score	Clinical Signs
0	No clinical signs
1	Limp tail
2	Hind limb weakness or wobbly gait
3	Partial hind limb paralysis
4	Complete hind limb paralysis
5	Moribund or dead

Protocol 2: Induction of Collagen-Induced Arthritis (CIA)

This protocol is for inducing CIA in DBA/1 mice.

Materials:

- Bovine or chicken type II collagen
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Incomplete Freund's Adjuvant (IFA)
- 0.05 M acetic acid
- Male or female DBA/1 mice, 8-10 weeks old

Procedure:

- Preparation of Collagen Solution:
 - Dissolve type II collagen in 0.05 M acetic acid overnight at 4°C with gentle stirring to a final concentration of 2 mg/mL.[\[13\]](#)[\[21\]](#)
- Preparation of Emulsions:
 - For the primary immunization, prepare a 1:1 emulsion of the collagen solution with CFA.
 - For the booster immunization, prepare a 1:1 emulsion of the collagen solution with IFA.[\[16\]](#)
- Primary Immunization (Day 0):
 - Inject 100 µL of the collagen/CFA emulsion intradermally at the base of the tail.[\[16\]](#)
- Booster Immunization (Day 21):
 - Administer a booster injection of 100 µL of the collagen/IFA emulsion intradermally at a different site near the base of the tail.[\[16\]](#)
- Clinical Assessment:
 - Beginning around day 21, monitor the mice 3-4 times per week for signs of arthritis.

- Score each paw for erythema and swelling using a standardized scale (see Table 2). The maximum score per mouse is 16.[\[16\]](#)
- Endpoint Analysis:
 - At the end of the study, paws can be collected for histological analysis to assess inflammation, pannus formation, and bone erosion.
 - Serum can be collected to measure levels of anti-collagen antibodies and inflammatory cytokines.

Table 2: Arthritis Clinical Scoring Scale

Score per Paw	Clinical Signs
0	No evidence of erythema or swelling
1	Erythema and mild swelling confined to the tarsals or ankle joint
2	Erythema and mild swelling extending from the ankle to the tarsals
3	Erythema and moderate swelling extending from the ankle to metatarsal joints
4	Erythema and severe swelling encompass the ankle, foot, and digits

Protocol 3: Imiquimod (IMQ)-Induced Psoriasis-like Skin Inflammation

This protocol describes the induction of psoriasis-like skin inflammation on the shaved back skin of mice.

Materials:

- Imiquimod cream (5%)

- BALB/c or C57BL/6 mice, 8-12 weeks old

- Electric shaver

- Calipers

Procedure:

- Hair Removal:

- One day before the start of the experiment, shave the dorsal skin of the mice.

- IMQ Application:

- Apply a daily topical dose of 62.5 mg of 5% imiquimod cream to the shaved back skin for 5-7 consecutive days.[\[20\]](#)

- Clinical Assessment:

- Score the back skin daily for erythema, scaling, and thickness (induration) based on the Psoriasis Area and Severity Index (PASI) (see Table 3).[\[20\]](#)[\[22\]](#)
- Measure ear thickness daily using calipers as an additional quantitative measure of systemic inflammation.[\[20\]](#)

- Endpoint Analysis:

- On the final day, euthanize the mice and collect the treated skin and spleens.
- Skin samples can be used for histological analysis (H&E staining) to measure epidermal thickness and for immunohistochemistry to detect inflammatory markers.
- Splenocytes can be isolated for flow cytometric analysis of immune cell populations.

Table 3: Modified PASI Scoring for Mouse Skin

Score	Erythema (Redness)	Scaling (Desquamation)	Thickness (Induration)
0	None	None	None
1	Slight	Slight	Slight
2	Moderate	Moderate	Moderate
3	Marked	Marked	Marked
4	Very Marked	Very Marked	Very Marked

The cumulative score
(0-12) is the sum of
the scores for
erythema, scaling,
and thickness.[\[22\]](#)

Quantitative Data Summary

The following tables summarize representative quantitative data from studies using TYK2-deficient mouse models.

Table 4: EAE in TYK2-Deficient Mice

Mouse Strain	Model	Peak Mean Clinical Score (WT)	Peak Mean Clinical Score (Tyk2-/-)	CNS CD4+ T Cell Infiltration (WT)	CNS CD4+ T Cell Infiltration (Tyk2-/-)	Reference
C57BL/6	MOG35-55 EAE	~3.5	~0.5	Markedly increased	Significantly reduced	[6]

Table 5: Psoriasis-like Inflammation in TYK2-Deficient Mice

Mouse Strain	Model	Ear Thickness Increase (WT)	Ear Thickness Increase (Tyk2 ^{-/-})	Epidermal Hyperplasia (WT)	Epidermal Hyperplasia (Tyk2 ^{-/-})	Reference
BALB/c	IL-23 Injection	Significant increase	Reduced increase	Pronounced	Reduced	[3]

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